

Spectroscopic comparison of 3-(Dimethylamino)-1,2-propanediol and its dipropyl analog

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Compound of Interest

Compound Name: 3-(Dimethylamino)-1,2-propanediol

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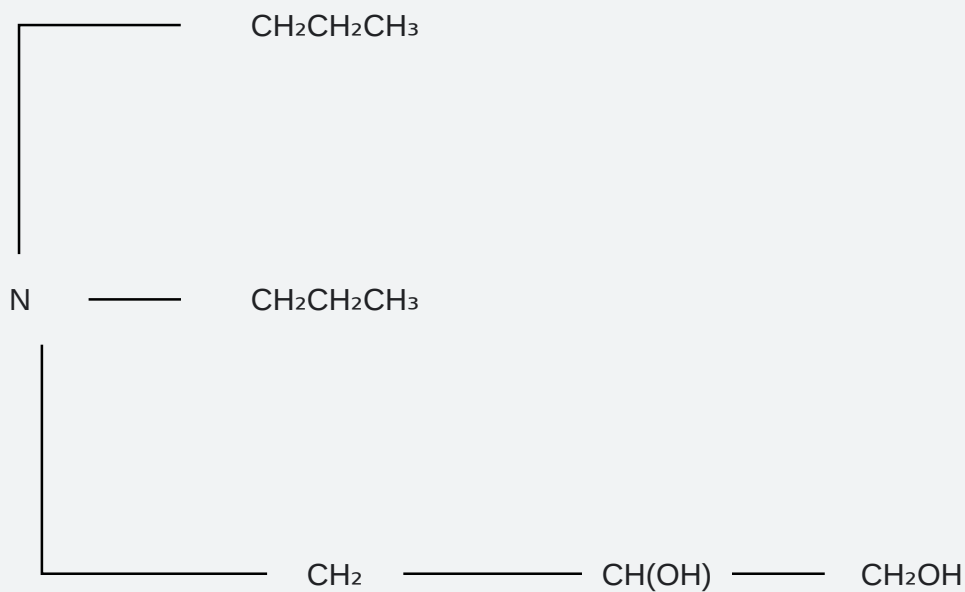
A Spectroscopic Showdown: 3-(Dimethylamino)-1,2-propanediol vs. its Dipropyl Analog

In the landscape of pharmaceutical and chemical synthesis, N-substituted propanediols are versatile building blocks. This guide provides a detailed spectroscopic comparison of two such analogs: **3-(Dimethylamino)-1,2-propanediol** and 3-(Dipropylamino)-1,2-propanediol. The following sections present a comparative analysis of their nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, intended for researchers, scientists, and professionals in drug development. While extensive experimental data is available for the dimethyl analog, the data for the dipropyl analog is less prevalent in public databases.^[1]

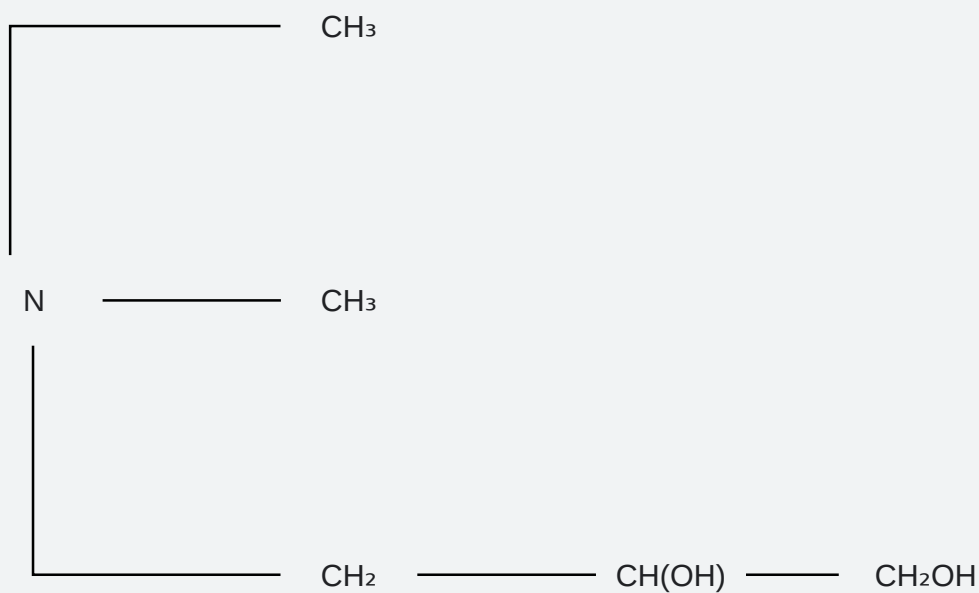
Molecular Structure Overview

The fundamental structural difference between the two molecules lies in the N-alkyl substituents, which significantly influences their spectroscopic characteristics.

3-(Dipropylamino)-1,2-propanediol



3-(Dimethylamino)-1,2-propanediol



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Caption: Chemical structures of the compared amino alcohols.

Comparative Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for a direct comparison.

¹H NMR Spectral Data

Assignment	3-(Dimethylamino)-1,2-propanediol	3-(Dipropylamino)-1,2-propanediol (Predicted)
Solvent	CDCl ₃	CDCl ₃
N(CH ₃) ₂	2.24 ppm (s, 6H)	-
N(CH ₂ CH ₂ CH ₃) ₂	-	2.45 ppm (t, 4H, J=7.6 Hz)
NCH ₂	2.28-2.49 ppm (m, 2H)	2.50 ppm (m, 2H)
CH(OH)	3.79 ppm (m, 1H)	3.80 ppm (m, 1H)
CH ₂ OH	3.48-3.62 ppm (m, 2H)	3.55 ppm (m, 2H)
NCH ₂ CH ₂ CH ₃	-	1.45 ppm (sext, 4H, J=7.6 Hz)
NCH ₂ CH ₂ CH ₃	-	0.88 ppm (t, 6H, J=7.4 Hz)

Note: ¹H NMR data for **3-(Dimethylamino)-1,2-propanediol** is experimental[2]. Data for 3-(Dipropylamino)-1,2-propanediol is predicted based on structurally similar compounds[3].

¹³C NMR Spectral Data

Assignment	3-(Dimethylamino)-1,2-propanediol	3-(Dipropylamino)-1,2-propanediol (Predicted)
Solvent	CDCl ₃	CDCl ₃
N(CH ₃) ₂	45.5 ppm	-
N(CH ₂ CH ₂ CH ₃) ₂	-	55.0 ppm
NCH ₂	62.0 ppm	57.0 ppm
CH(OH)	68.0 ppm	68.5 ppm
CH ₂ OH	65.0 ppm	65.5 ppm
NCH ₂ CH ₂ CH ₃	-	20.5 ppm
NCH ₂ CH ₂ CH ₃	-	11.8 ppm

Note: Experimental ¹³C NMR data for **3-(Dimethylamino)-1,2-propanediol** is available[4]. Predicted data is provided for the dipropyl analog[3].

Mass Spectrometry Data

Parameter	3-(Dimethylamino)-1,2-propanediol	3-(Dipropylamino)-1,2-propanediol
Molecular Formula	C ₅ H ₁₃ NO ₂ [5][6]	C ₉ H ₂₁ NO ₂ [1]
Molecular Weight	119.16 g/mol [7]	175.27 g/mol [3]
Ionization Mode	Electron Ionization (EI)	Electron Ionization (EI)
Base Peak (m/z)	58.0	Not specified
Molecular Ion (m/z)	119.0[2]	175.0

Note: The mass spectrum for 3-(Dipropylamino)-1,2-propanediol shows a characteristic fragmentation pattern for an amino alcohol, though a detailed public analysis is limited[1].

Experimental Protocols

Standard protocols for acquiring the spectroscopic data are outlined below. These are generalized procedures and may require optimization based on the specific instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Weigh approximately 10-20 mg of the purified compound. Dissolve the sample in 0.6-0.8 mL of a suitable deuterated solvent (e.g., CDCl_3 , D_2O , or DMSO-d_6). Add a small amount of tetramethylsilane (TMS) to serve as an internal standard (0 ppm).[\[3\]](#)
- **Data Acquisition:** Transfer the solution to a 5 mm NMR tube. Acquire ^1H and ^{13}C NMR spectra on a standard NMR spectrometer (e.g., 400 MHz or higher).[\[1\]](#)
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals and identify the chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy

- **Sample Preparation:** For liquid samples, a small drop can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film.
- **Data Acquisition:** Place the salt plates in the spectrometer's sample holder. Record the IR spectrum over the standard range (e.g., $4000\text{-}400\text{ cm}^{-1}$).
- **Data Analysis:** Identify the characteristic absorption bands corresponding to the functional groups present in the molecule, such as O-H (broadband, $\sim 3300\text{ cm}^{-1}$), C-H (stretch, $\sim 2800\text{-}3000\text{ cm}^{-1}$), and C-N (stretch, $\sim 1000\text{-}1200\text{ cm}^{-1}$).

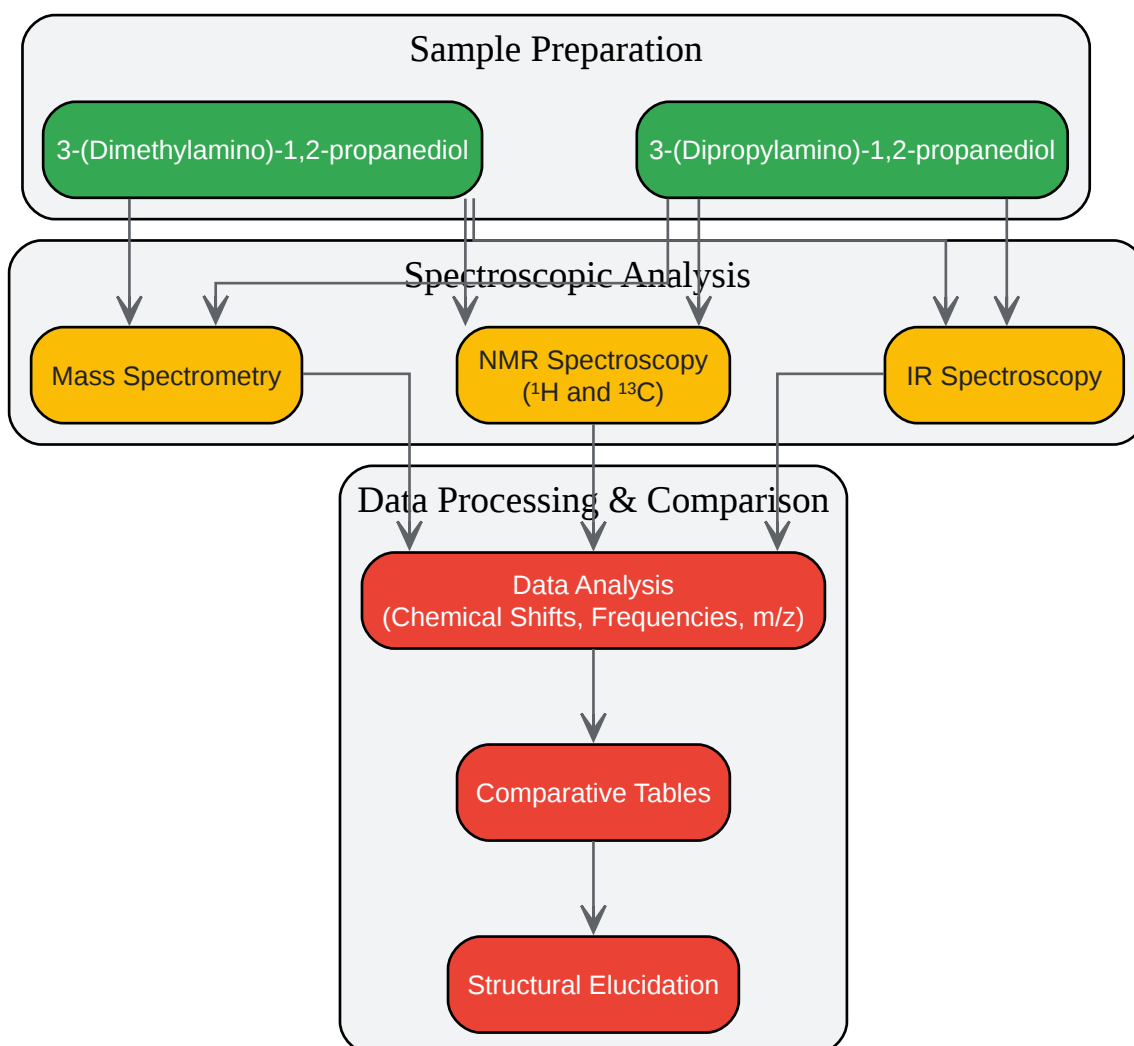
Mass Spectrometry (MS)

- **Sample Introduction:** Introduce a dilute solution of the purified compound into the mass spectrometer. For volatile compounds, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method.
- **Ionization:** Utilize an appropriate ionization source, such as Electron Ionization (EI) or Electrospray Ionization (ESI), to generate ions.[\[1\]](#)

- Mass Analysis: The generated ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- Data Analysis: The resulting mass spectrum is analyzed to determine the molecular weight from the molecular ion peak and to study the fragmentation pattern for structural confirmation.[3]

Experimental Workflow

The logical flow for a comprehensive spectroscopic comparison is illustrated below.



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Caption: Workflow for spectroscopic comparison.

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